

Physcion: A Technical Guide to Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: *Physcion*

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Introduction

Physcion, also known as parietin, is a naturally occurring anthraquinone that has garnered significant attention for its diverse pharmacological activities, including anti-inflammatory, hepatoprotective, antifungal, and anticancer properties. It is commercially approved as an herbal fungicide for controlling powdery mildew on plants. This technical guide provides an in-depth overview of the natural sources of **physcion** and the intricate biosynthetic pathways responsible for its production in various organisms.

Natural Sources of Physcion

Physcion is a secondary metabolite found across different biological kingdoms, including plants, fungi, and lichens. Its presence is particularly notable in the following species:

- **Plants:** **Physcion** is a characteristic component of the traditional herb rhubarb, found in the roots and rhizomes of various *Rheum* species such as *Rheum palmatum* (Chinese Rhubarb) and *Rheum tanguticum*.^{[1][2][3]} It is also found in other plant families, including Rhamnaceae (*Rhamnus* species), Fabaceae, and Polygonaceae.
- **Fungi:** A significant number of fungal species are known to produce **physcion**. These include terrestrial and marine-derived fungi such as *Aspergillus chevalieri*, *Aspergillus terreus*,

Aspergillus nidulans, and *Microsporum* sp.[4][5][6] The mushroom genus *Cortinarius* also produces **physcion**.^[5]

- Lichens: Certain lichen species are also sources of this anthraquinone.

While widely distributed, the concentration of **physcion** in natural sources, particularly plants, can be quite low, which presents challenges for large-scale extraction.^[5]

Quantitative Yields of Physcion

The yield of **physcion** varies dramatically depending on the source and the production method (natural extraction vs. microbial fermentation). Engineered microbial systems have shown significant promise for high-titer production, far exceeding what is typically achievable from plant extraction.

Source Organism	Production Method	Reported Yield	Reference
<i>Rheum palmatum</i> (Rhubarb)	Plant Extraction	0.01–0.2% of root dry weight	^[5]
<i>Senna occidentalis</i> (Aerial parts)	Ultrasound-Assisted Extraction	~2.43% w/w of dried extract	^{[7][8]}
<i>Aspergillus nidulans</i> (Engineered)	Shake-Flask Fermentation	64.6 mg/L	^{[6][9][10]}
<i>Aspergillus chevalieri</i> (Engineered)	Shake-Flask Fermentation	152.81 mg/L	^[4]
<i>Aspergillus terreus</i> (Engineered)	Fed-Batch Fermentation	6.3 g/L	^[5]

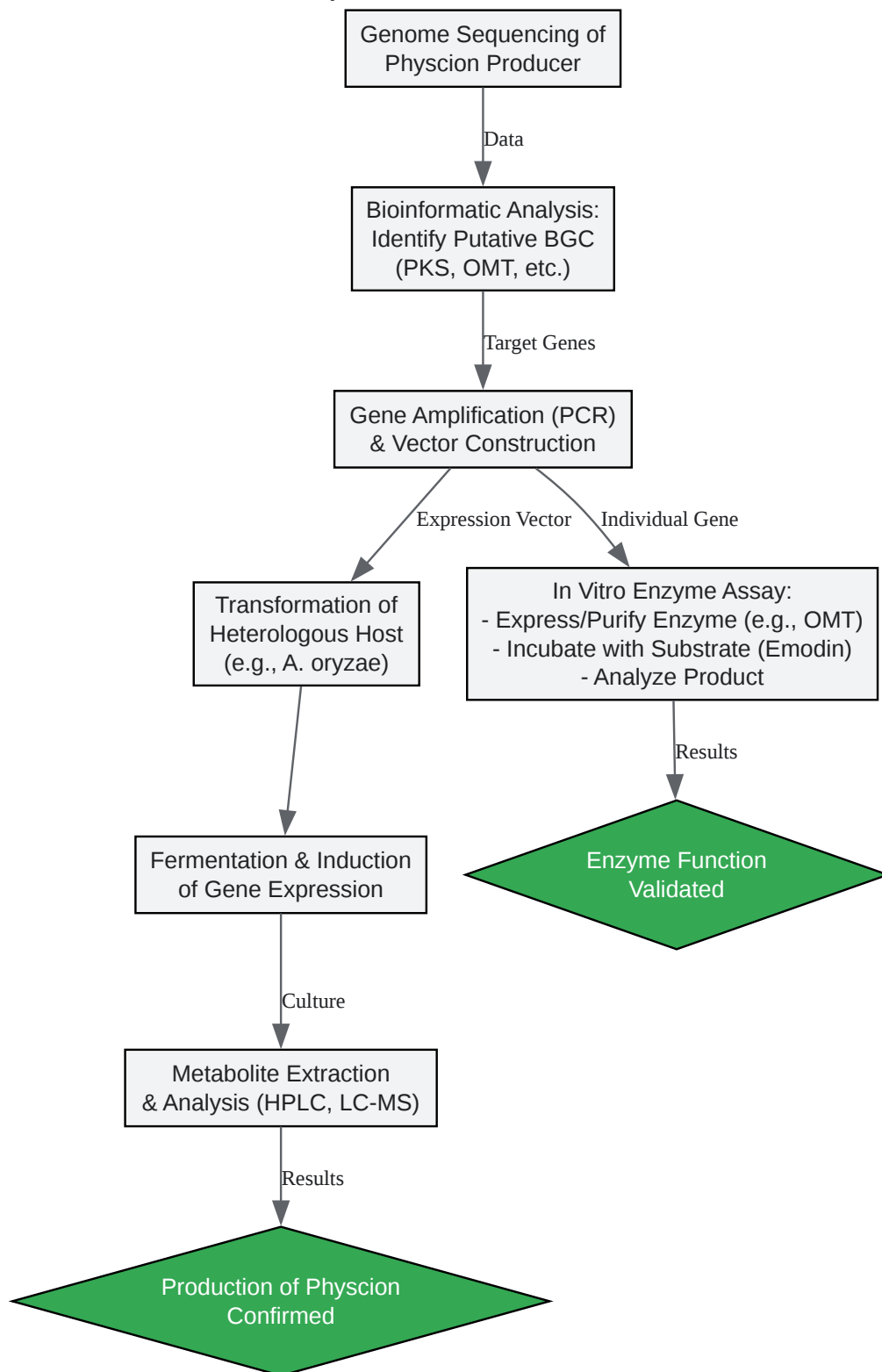
Biosynthesis Pathways of Physcion

Physcion is a polyketide, a class of secondary metabolites synthesized through the repeated condensation of acetyl-CoA and malonyl-CoA units, in a process analogous to fatty acid synthesis.^[9] The biosynthesis has been primarily elucidated in fungi and involves a multi-step enzymatic cascade.

The core pathway proceeds as follows:

- **Polyketide Chain Assembly:** The synthesis is initiated by a nonreducing iterative Type I polyketide synthase (NR-iPKS). This enzyme catalyzes the stepwise condensation of one acetyl-CoA starter unit with seven malonyl-CoA extender units to form a linear octaketide chain.
- **Cyclization and Aromatization:** The highly reactive polyketide chain undergoes a series of cyclization and aromatization reactions to form the core anthraquinone scaffold. This process is often facilitated by a physically discrete metallo- β -lactamase-type thioesterase (M β L-TE).
- **Formation of Emodin:** Through spontaneous reactions and the action of decarboxylase enzymes, the cyclized intermediate is converted to emodin, a key precursor to **physcion**.^[9]
- **O-Methylation:** The final and defining step is the regiospecific methylation of the C6-hydroxyl group of emodin. This reaction is catalyzed by a S-adenosyl-L-methionine (SAM)-dependent O-methyltransferase (OMT). Several OMTs capable of this conversion have been identified, including AcOMT and PhyL.^{[4][6]} This step differentiates **physcion** from its regioisomer, questin (8-O-methylemodin).

Workflow for Biosynthetic Gene Cluster Characterization

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